

Proper Disposal Procedures for Dichlorodiphenyltrichloroethane (DDT)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *ddT-HP*

Cat. No.: *B15177100*

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Disclaimer: The query for "**ddT-HP**" did not yield specific results. It is highly probable that this is a typographical error and the intended substance is Dichlorodiphenyltrichloroethane (DDT), a banned organochlorine insecticide. The following information pertains to the proper disposal of DDT.

This guide provides essential safety and logistical information for the proper disposal of DDT, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical to ensure personal safety and environmental protection.

Immediate Safety and Handling Precautions

DDT is classified as a hazardous substance and requires careful handling.^[1] It is toxic if swallowed and may cause sensitization by skin contact.^[1] Furthermore, it is suspected of causing cancer and can cause damage to organs through prolonged or repeated exposure.^[2]

Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves are mandatory.
- **Eye Protection:** Safety glasses or goggles should be worn.
- **Lab Coat:** A lab coat or other protective clothing is necessary to prevent skin contact.^[1]
- **Respiratory Protection:** If there is a risk of inhaling dust or aerosols, a properly fitted respirator should be used.

Handling:

- Avoid all personal contact, including inhalation.[\[1\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood.
- Prevent the generation of dust.
- Wash hands, arms, and face thoroughly after handling, even if gloves were worn.

Step-by-Step Disposal Protocol

The disposal of DDT is regulated and must be handled through a licensed hazardous waste disposal service. Never incinerate or dump DDT.

- Container Inspection and Sealing:
 - Inspect the container holding the DDT for any signs of damage or leakage.
 - If the original container is compromised, carefully transfer the contents to a new, properly labeled, and compatible container. If the container is damaged, it can be wrapped in heavy plastic and sealed with tape.[\[3\]](#)
 - Ensure the container is securely sealed.
- Labeling:
 - Clearly label the container as "Hazardous Waste: DDT (Dichlorodiphenyltrichloroethane)".
 - Include the appropriate hazard symbols (e.g., skull and crossbones for acute toxicity).[\[2\]](#)
 - If the original label is obscured, create a new label with all necessary information.[\[3\]](#)
- Segregation and Storage:
 - Segregate the DDT waste from other laboratory waste streams.
 - Store the sealed and labeled container in a designated, secure, and well-ventilated hazardous waste storage area.

- This area should be locked to prevent unauthorized access.[\[3\]](#)
- Contacting a Hazardous Waste Disposal Service:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.
 - Inform them of the nature and quantity of the waste to be disposed of.
 - Follow their specific instructions for pickup and disposal. Many localities have designated drop-off points or scheduled pickups for hazardous waste.[\[3\]](#)
- Empty Containers:
 - Empty DDT containers are also considered hazardous waste and must be disposed of through the same channels as the chemical itself.[\[3\]](#)

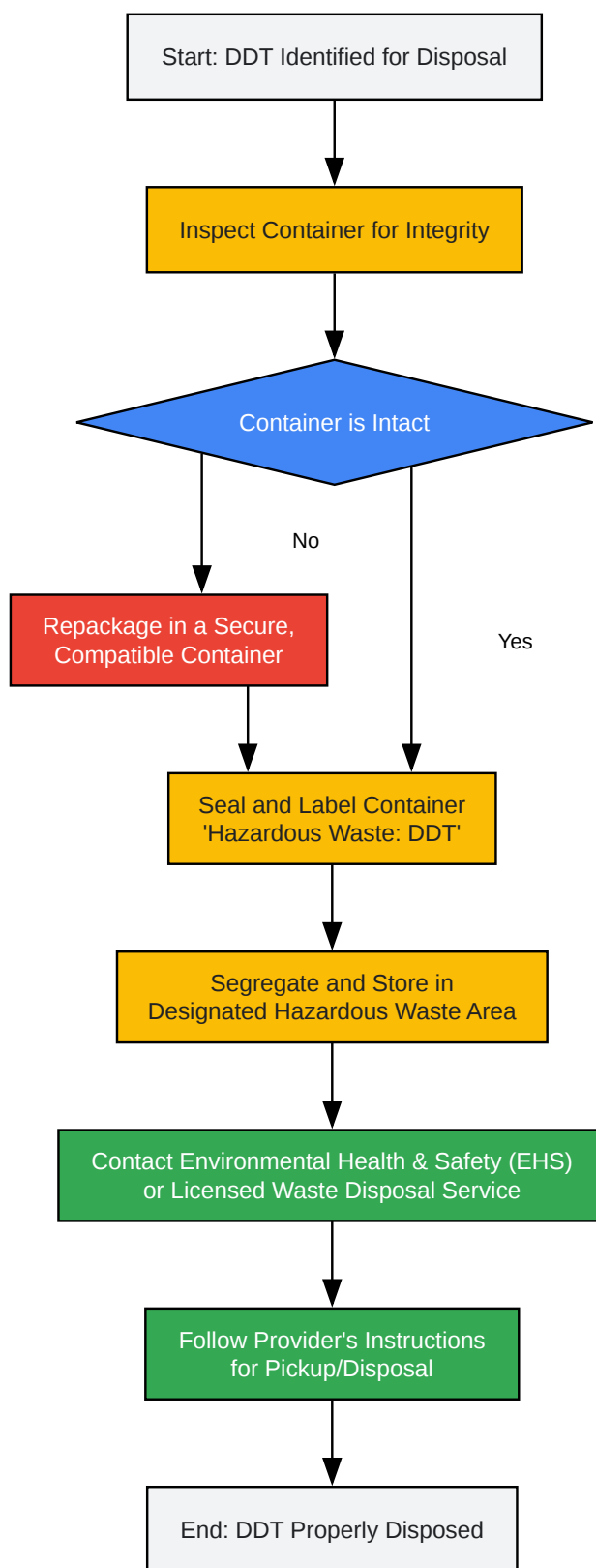
Chemical and Physical Properties of DDT

The following table summarizes key quantitative data for DDT.

Property	Value
Molecular Weight	354.49 g/mol [4]
Melting Point	108.5 - 109.0 °C (227 - 228 °F) [4] [5]
Boiling Point	260 °C (500 °F) [4]
Density	1.54 g/cm ³ at 20 °C [2]
Vapor Pressure	2.53 x 10 ⁻⁵ Pa at 20 °C [5]
Water Solubility	0.0000012 g/L at 20 °C (Practically insoluble) [2] [5]
Flash Point	162 - 171 °C (324 - 340 °F) [4] [5]
Oral LD50 (Rat)	113 mg/kg [2]

DDT Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of DDT.



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DDT Disposal Workflow Diagram

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- To cite this document: BenchChem. [Proper Disposal Procedures for Dichlorodiphenyltrichloroethane (DDT)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15177100#ddt-hp-proper-disposal-procedures>]

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